

Essential Safety and Operational Guide for Handling AZ-2

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: AZ-2

Cat. No.: B605723

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This document provides immediate safety, handling, and disposal protocols for **AZ-2**, a highly selective inhibitor of the lipid kinase PI3Ky. The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and build confidence in chemical handling procedures.

Compound Identification and Properties

AZ-2 is a synthetic organic compound with the following properties:

Property	Value	Reference
IUPAC Name	N-(5-{2-[(1S)-1-cyclopropylethyl]-7-methyl-1-oxo-2,3-dihydro-1H-isoindol-5-yl}-4-methyl-1,3-thiazol-2-yl)acetamide	[1]
Molecular Formula	C ₂₀ H ₂₃ N ₃ O ₂ S	[1]
Molecular Weight	369.48 g/mol	[1]
CAS Number	2231760-33-9	[1]

Hazard Identification and Safety Precautions

According to the available Safety Data Sheet (SDS), **AZ-2** is not classified as a hazardous substance or mixture.^[1] However, as a potent and selective kinase inhibitor, it is crucial to handle **AZ-2** with care to avoid potential biological effects from accidental exposure. Standard laboratory hygiene and safety practices are mandatory.

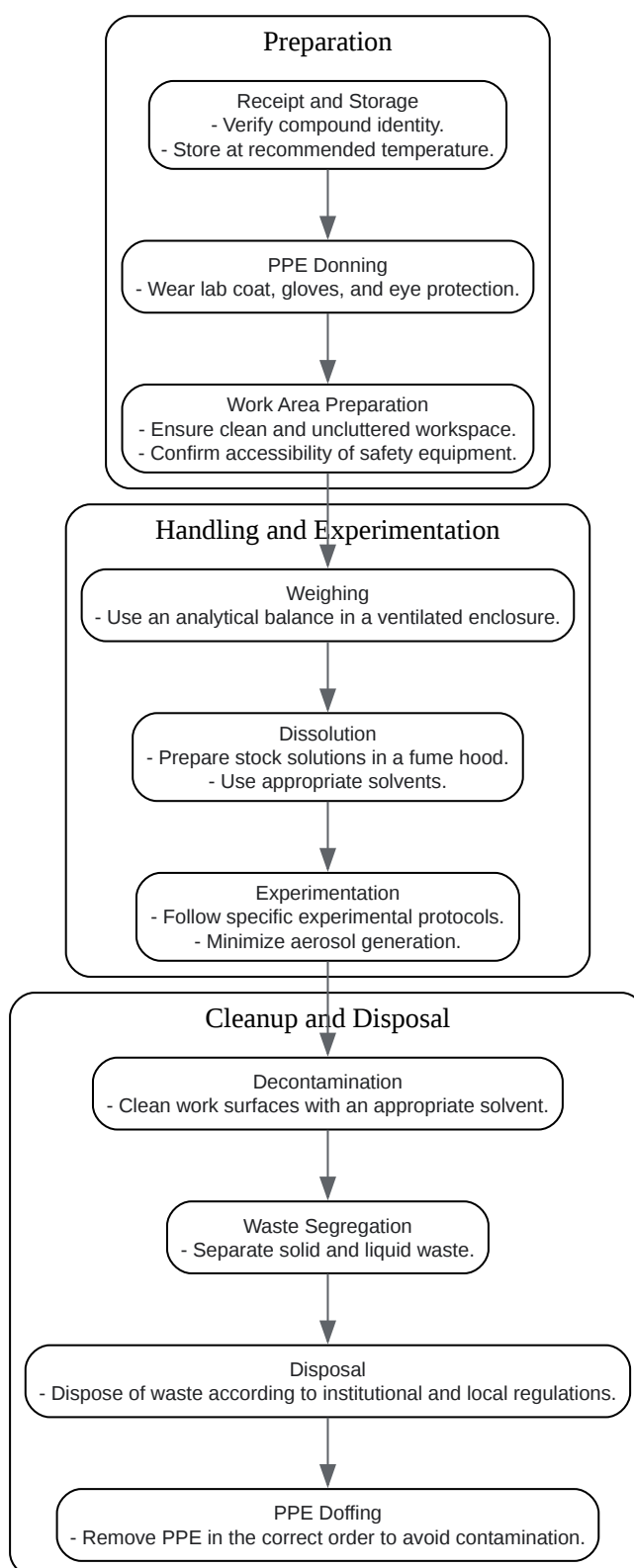
The following PPE is required when handling **AZ-2** to minimize exposure:

PPE Category	Specification	Rationale
Hand Protection	Nitrile gloves.	Provides a barrier against skin contact. Change gloves immediately if contaminated.
Eye/Face Protection	Safety glasses with side shields or goggles.	Protects eyes from potential splashes.
Skin and Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.

- Ventilation: Work with **AZ-2** in a well-ventilated area. For procedures that may generate dust or aerosols, a chemical fume hood is recommended.
- Eye Wash Station: Ensure an eye wash station is readily accessible in the work area.^[1]

Step-by-Step Handling and Experimental Workflow

The following workflow outlines the procedural steps for the safe handling of **AZ-2** from receipt to disposal.



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Caption: Experimental workflow for handling **AZ-2**.

First Aid Measures

In case of accidental exposure, follow these first aid procedures:[\[1\]](#)

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

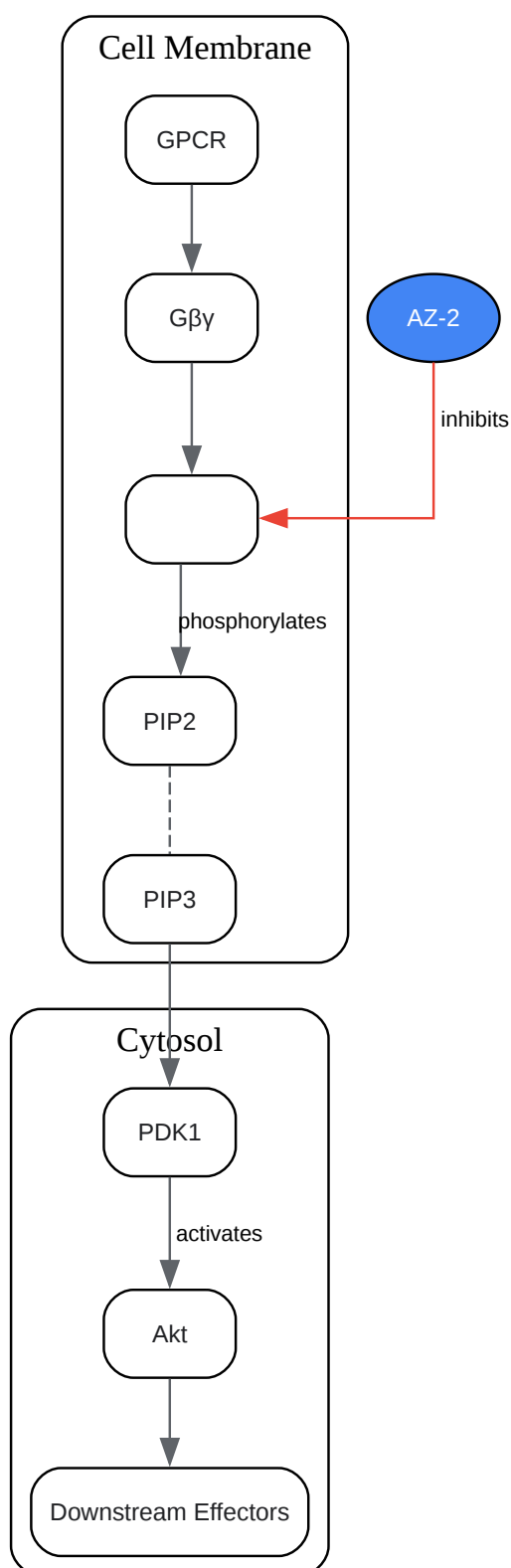
Disposal Plan

Dispose of **AZ-2** and contaminated waste in accordance with all applicable federal, state, and local environmental regulations.

- Unused Compound: Dispose of as chemical waste. Do not discard into the environment.
- Contaminated Materials: Dispose of contaminated lab supplies (e.g., pipette tips, gloves, vials) as chemical waste.
- Solutions: Collect solutions containing **AZ-2** in a designated, labeled waste container.

PI3Ky Signaling Pathway

AZ-2 is a selective inhibitor of PI3Ky. Understanding its mechanism of action requires knowledge of the PI3Ky signaling pathway.



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Caption: Simplified PI3Ky signaling pathway showing the inhibitory action of **AZ-2**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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